

Cupric Hydroxide: A Comprehensive Technical Guide for Scientific and Pharmaceutical Applications

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Compound of Interest

Compound Name: Cupric hydroxide

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An In-depth Review of the Chemical Formula, Properties, Synthesis, and Biological Relevance of **Cupric Hydroxide** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Cupric hydroxide, with the chemical formula $\text{Cu}(\text{OH})_2$, is an inorganic compound that presents as a pale greenish-blue or bluish-green solid.^[1] While traditionally utilized in agriculture as a fungicide and bactericide, recent advancements in nanotechnology have unveiled its potential in biomedical applications, garnering interest from the scientific and pharmaceutical research communities. This technical guide provides a comprehensive overview of the chemical and physical properties of **cupric hydroxide**, detailed experimental protocols for its synthesis and characterization, and an exploration of its emerging roles in drug development.

Chemical and Physical Properties

Cupric hydroxide is a weakly basic compound with low solubility in water.^{[1][2]} Its properties are summarized in the tables below.

General Properties

Property	Value	Reference
Chemical Formula	$\text{Cu}(\text{OH})_2$	[1][3]
Molar Mass	97.561 g/mol	[1][3]
Appearance	Blue or blue-green solid	[1][3]
Odor	Odorless	[3]

Physicochemical Data

Property	Value	Reference
Density	3.368 g/cm ³	[1][3]
Melting Point	Decomposes at 80 °C (176 °F; 353 K) to CuO	[1][3]
Solubility in water	Negligible	[1]
Solubility Product (K _{sp})	2.20×10^{-20}	[1]
Solubility	Insoluble in ethanol; soluble in NH ₄ OH, acids, and concentrated alkali	[1][4][5]
Magnetic Susceptibility (χ)	$+1170.0 \cdot 10^{-6} \text{ cm}^3/\text{mol}$	[1]

Thermochemical Data

Property	Value	Reference
Standard Molar Entropy (S^\ominus_{298})	108 J·mol ⁻¹ ·K ⁻¹	[1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-450 kJ·mol ⁻¹	[1]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **cupric hydroxide** are crucial for reproducible research.

Synthesis of Cupric Hydroxide by Co-Precipitation

This method involves the reaction of a soluble copper(II) salt with a hydroxide source.

Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Distilled water
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Oven

Procedure:

- Prepare a 0.1 M solution of copper(II) sulfate pentahydrate by dissolving the appropriate amount in distilled water.
- Prepare a 0.2 M solution of sodium hydroxide by dissolving the appropriate amount in distilled water.
- While stirring vigorously, slowly add the sodium hydroxide solution to the copper(II) sulfate solution. A pale blue precipitate of **cupric hydroxide** will form immediately.
- Continue stirring for 30 minutes to ensure the reaction goes to completion.
- Separate the precipitate by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with distilled water to remove any unreacted salts.

- Dry the collected **cupric hydroxide** in an oven at a temperature below 80°C to avoid decomposition.

Thermal Decomposition of Cupric Hydroxide

This protocol describes the conversion of **cupric hydroxide** to cupric oxide.

Materials:

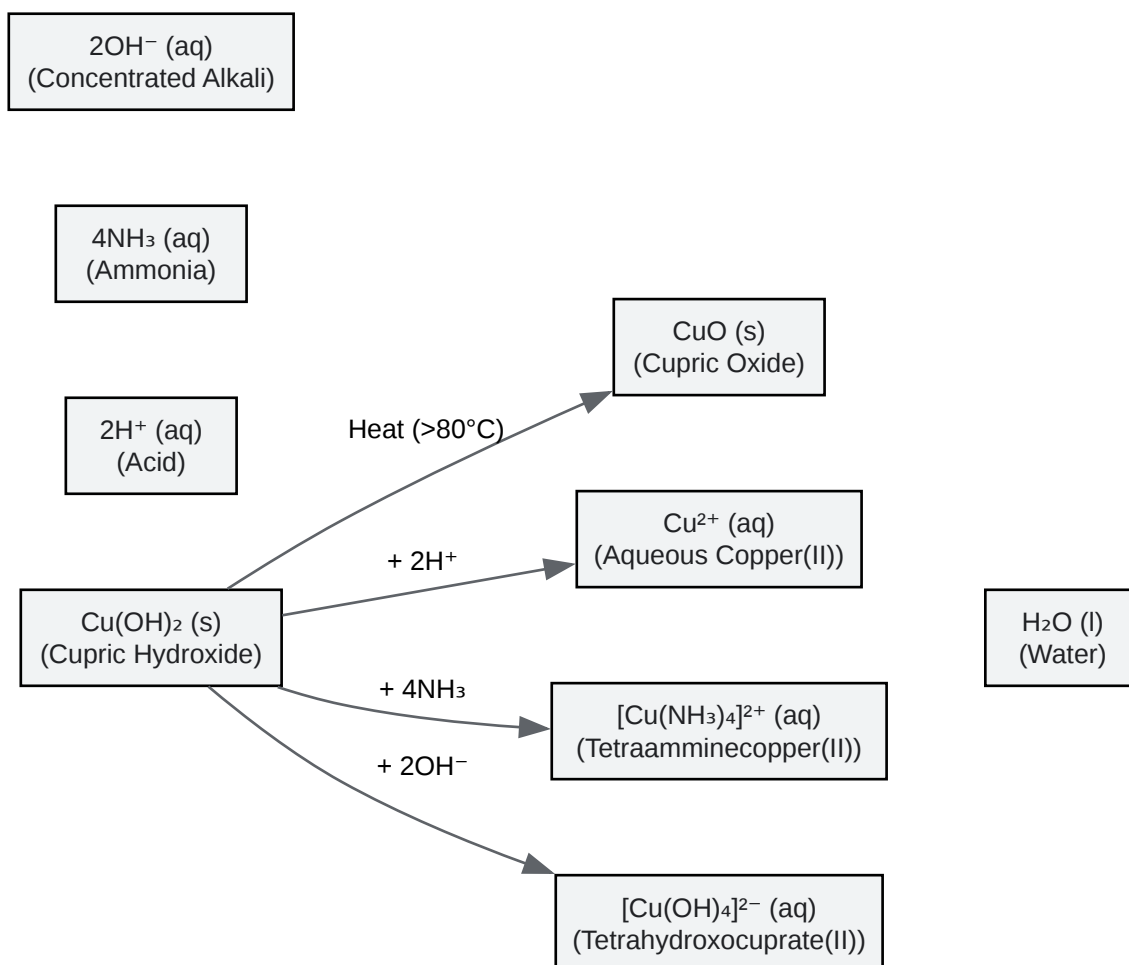
- **Cupric hydroxide** ($\text{Cu}(\text{OH})_2$) powder
- Crucible
- Bunsen burner or furnace
- Tongs
- Analytical balance

Procedure:

- Weigh a clean, dry crucible.
- Add a known mass of **cupric hydroxide** powder to the crucible.
- Heat the crucible gently at first, then more strongly, using a Bunsen burner or in a furnace set to a temperature above 100°C (e.g., 160-180°C).[6]
- Observe the color change of the solid from blue/green to black, indicating the formation of copper(II) oxide (CuO).
- Continue heating until the mass of the crucible and its contents becomes constant, signifying the complete decomposition of the **cupric hydroxide**.
- Allow the crucible to cool to room temperature in a desiccator to prevent reabsorption of moisture.
- Weigh the crucible and the resulting copper(II) oxide.

Chemical Reactions and Logical Relationships

The chemical behavior of **cupric hydroxide** can be visualized through reaction diagrams.

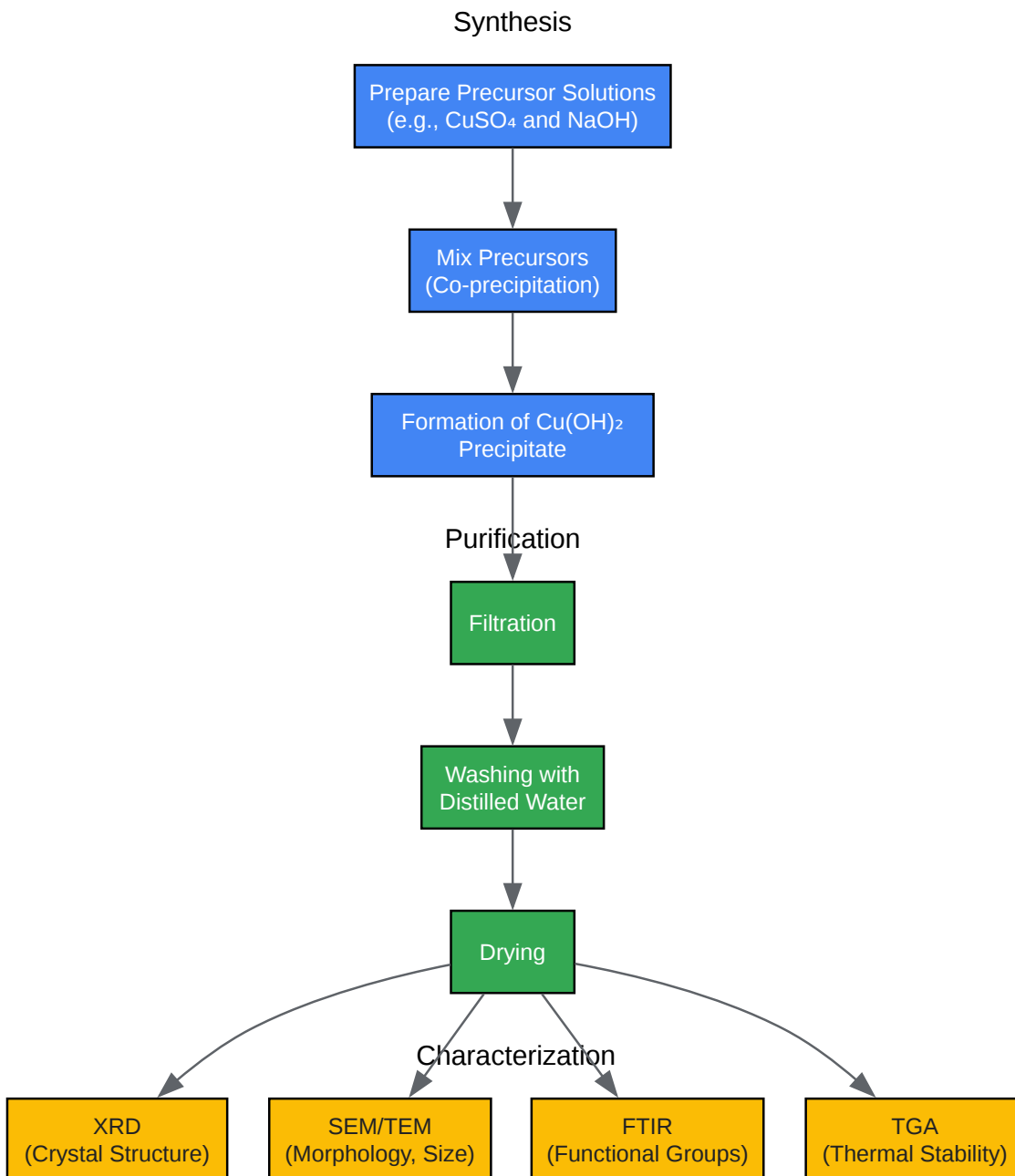


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Caption: Key chemical reactions of **cupric hydroxide**.

Experimental Workflow: Synthesis and Characterization

The following diagram outlines a typical workflow for the synthesis and subsequent characterization of **cupric hydroxide** nanoparticles.



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Caption: Workflow for **cupric hydroxide** nanoparticle synthesis.

Biological Activity and Relevance in Drug Development

Recent research has highlighted the potential of **cupric hydroxide**, particularly in nanoparticle form, for various biomedical applications. This has opened new avenues for its use in drug development.

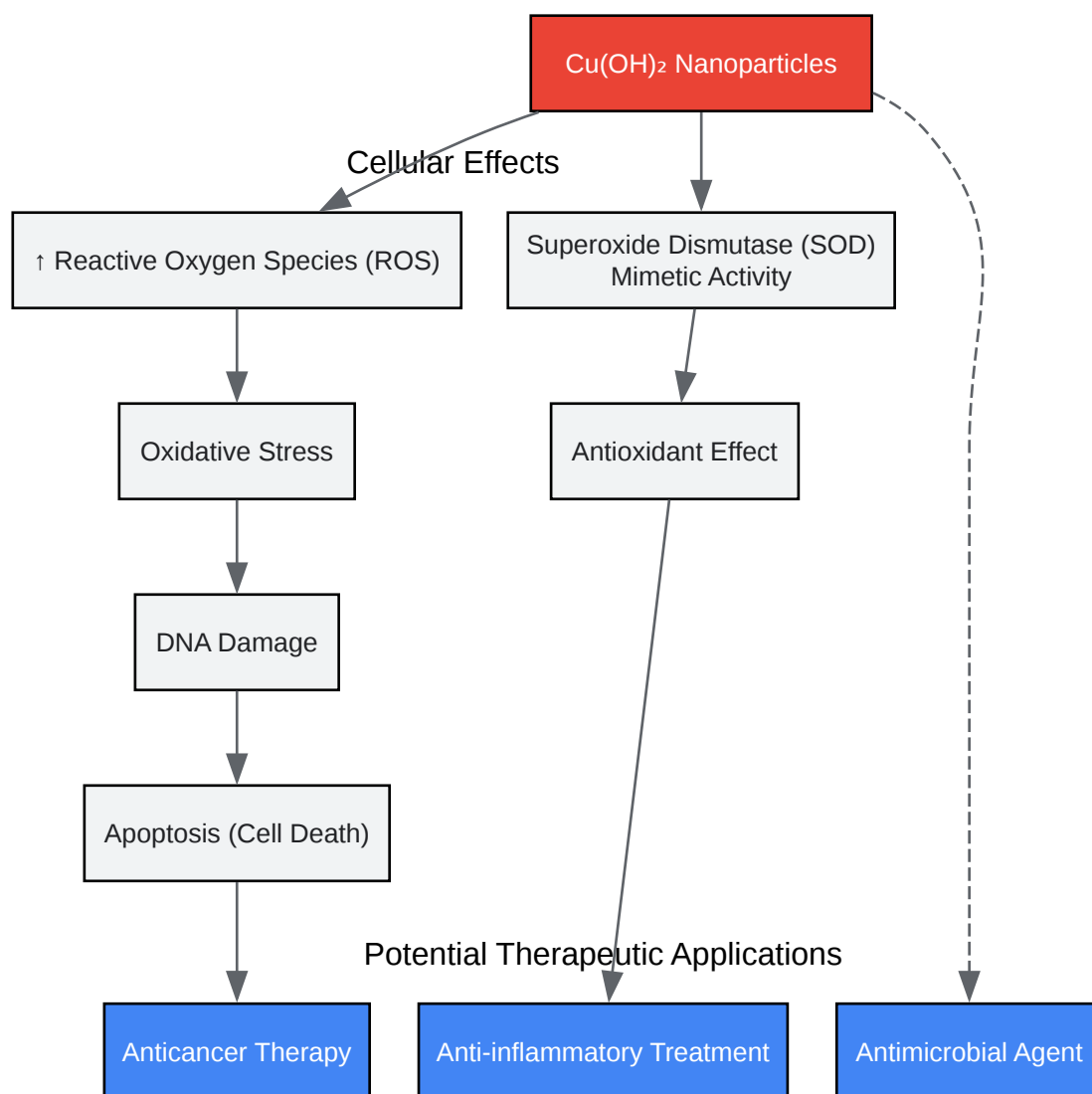
Antimicrobial, Antioxidant, and Anticancer Properties

Studies have shown that **cupric hydroxide** nanorods exhibit significant antimicrobial activity against various bacterial and fungal strains.^[7] Furthermore, they have demonstrated dose-dependent antioxidant activity and cytotoxic effects against cancer cell lines, such as MCF-7 breast cancer cells.^[7] The proposed mechanism for its biological activity involves the generation of reactive oxygen species (ROS), which can induce oxidative stress, leading to DNA damage and cell death.^{[8][9]}

Enzyme-Mimetic Activity

Glycine-functionalized copper(II) hydroxide nanoparticles have been shown to possess intrinsic superoxide dismutase (SOD)-like activity.^[10] SODs are crucial enzymes that protect cells from oxidative damage by catalyzing the dismutation of superoxide radicals. This enzyme-mimetic property makes these nanoparticles promising candidates for therapeutic applications aimed at mitigating oxidative stress-related diseases.^[10]

The following diagram illustrates the potential biological effects of **cupric hydroxide** nanoparticles.



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